

Commercial Suppliers and Technical Guide for High-Purity 5-Hexynal

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Compound of Interest

Compound Name: 5-Hexynal

Cat. No.: B1336286

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of commercial suppliers of high-purity **5-Hexynal**, a critical reagent in pharmaceutical research, particularly as a versatile PROTAC linker.^[1] This document outlines key specifications from various suppliers, details analytical methodologies for purity assessment, and presents logical workflows for quality control and supplier selection.

Commercial Availability of 5-Hexynal

High-purity **5-Hexynal** is available from several chemical suppliers catering to the research and pharmaceutical development sectors. While specific purity guarantees can vary and are often lot-dependent, the suppliers listed below are primary sources for this compound. For precise purity data, it is always recommended to request a lot-specific Certificate of Analysis (CoA) from the supplier.

Supplier	Product Name	CAS Number	Molecular Formula	Notes
MedChemExpress (MCE)	5-Hexynal	29329-03-1	C ₆ H ₈ O	Marketed as a PROTAC linker for research use. [1] [2]
BLD Pharm	Hex-5-ynal	29329-03-1	C ₆ H ₈ O	Listed for research use with storage conditions specified as under -20°C in an inert atmosphere. [3]
Chemsrvc	hex-5-ynal	29329-03-1	C ₆ H ₈ O	Platform lists various suppliers, with some indicating purities such as 98.0%. [4]

Quality Control and Purity Assessment

The purity of **5-Hexynal** is crucial for its application in sensitive downstream applications like drug discovery, as impurities can lead to undesirable side reactions and affect experimental outcomes. The primary analytical methods for determining the purity of small organic molecules like **5-Hexynal** are Gas Chromatography (GC) and Nuclear Magnetic Resonance (NMR) spectroscopy.

Experimental Protocol: Purity Determination by Gas Chromatography (GC)

This protocol is a representative method for the analysis of **5-Hexynal** purity and is based on established methods for similar volatile aldehydes.

Objective: To determine the purity of a **5-Hexynal** sample by quantifying the main component and detecting any volatile impurities.

Instrumentation:

- Gas Chromatograph (GC) system equipped with a Flame Ionization Detector (FID).
- Capillary column: A polar stationary phase, such as one containing polyethylene glycol (PEG), is recommended for good separation of aldehydes and related compounds. A common choice would be a DB-WAX or similar column (e.g., 30 m x 0.25 mm ID x 0.25 μ m film thickness).
- Carrier gas: High-purity nitrogen or helium.

Reagents:

- **5-Hexynal** sample
- High-purity solvent for dilution (e.g., dichloromethane or hexane, ensuring it does not co-elute with the analyte)

Procedure:

- Sample Preparation:
 - Prepare a stock solution of the **5-Hexynal** sample by accurately weighing a small amount and dissolving it in a known volume of the chosen solvent. A typical concentration would be in the range of 100-1000 μ g/mL.
- GC Instrument Setup:
 - Inlet Temperature: 250 $^{\circ}$ C
 - Detector Temperature: 270 $^{\circ}$ C
 - Oven Temperature Program:
 - Initial temperature: 50 $^{\circ}$ C, hold for 2 minutes.

- Ramp: Increase temperature at a rate of 10 °C/min to 230 °C.
- Final hold: Hold at 230 °C for 5 minutes.
- Carrier Gas Flow Rate: Set to the column manufacturer's recommendation (typically around 1-2 mL/min).
- Injection Volume: 1 µL
- Split Ratio: 50:1 (can be adjusted based on sample concentration)
- Analysis:
 - Inject the prepared sample into the GC system.
 - Record the chromatogram.
- Data Interpretation:
 - The purity of **5-Hexynal** is typically determined by the area percent method. The area of the peak corresponding to **5-Hexynal** is divided by the total area of all peaks in the chromatogram and multiplied by 100.
 - $\text{Purity (\%)} = (\text{Area of } \mathbf{5\text{-Hexynal}} \text{ Peak} / \text{Total Area of All Peaks}) \times 100$
 - Peak identification should be confirmed by running a standard of known **5-Hexynal** or by Gas Chromatography-Mass Spectrometry (GC-MS) to confirm the mass of the eluting peak.

Structural Confirmation by NMR Spectroscopy

¹H NMR and ¹³C NMR spectroscopy are essential for confirming the chemical structure of **5-Hexynal** and identifying any structural isomers or non-volatile impurities. Spectral data for **5-Hexynal** is available in public databases like PubChem for comparison.^[5]

Signaling Pathways and Experimental Workflows

The following diagrams illustrate key logical and experimental workflows relevant to the procurement and use of high-purity **5-Hexynal** in a research setting.

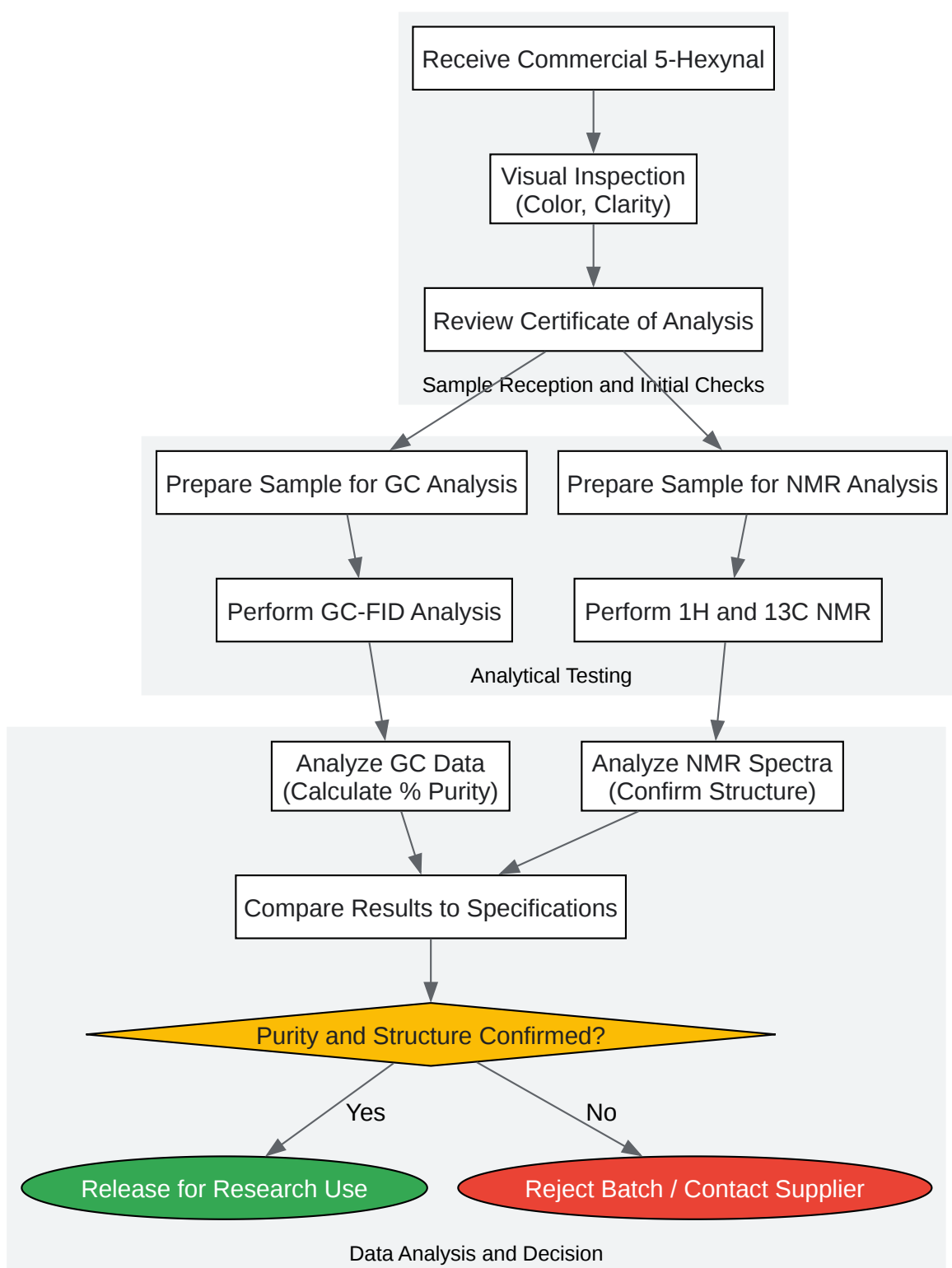


Figure 1: Quality Control Workflow for Commercial 5-Hexynal

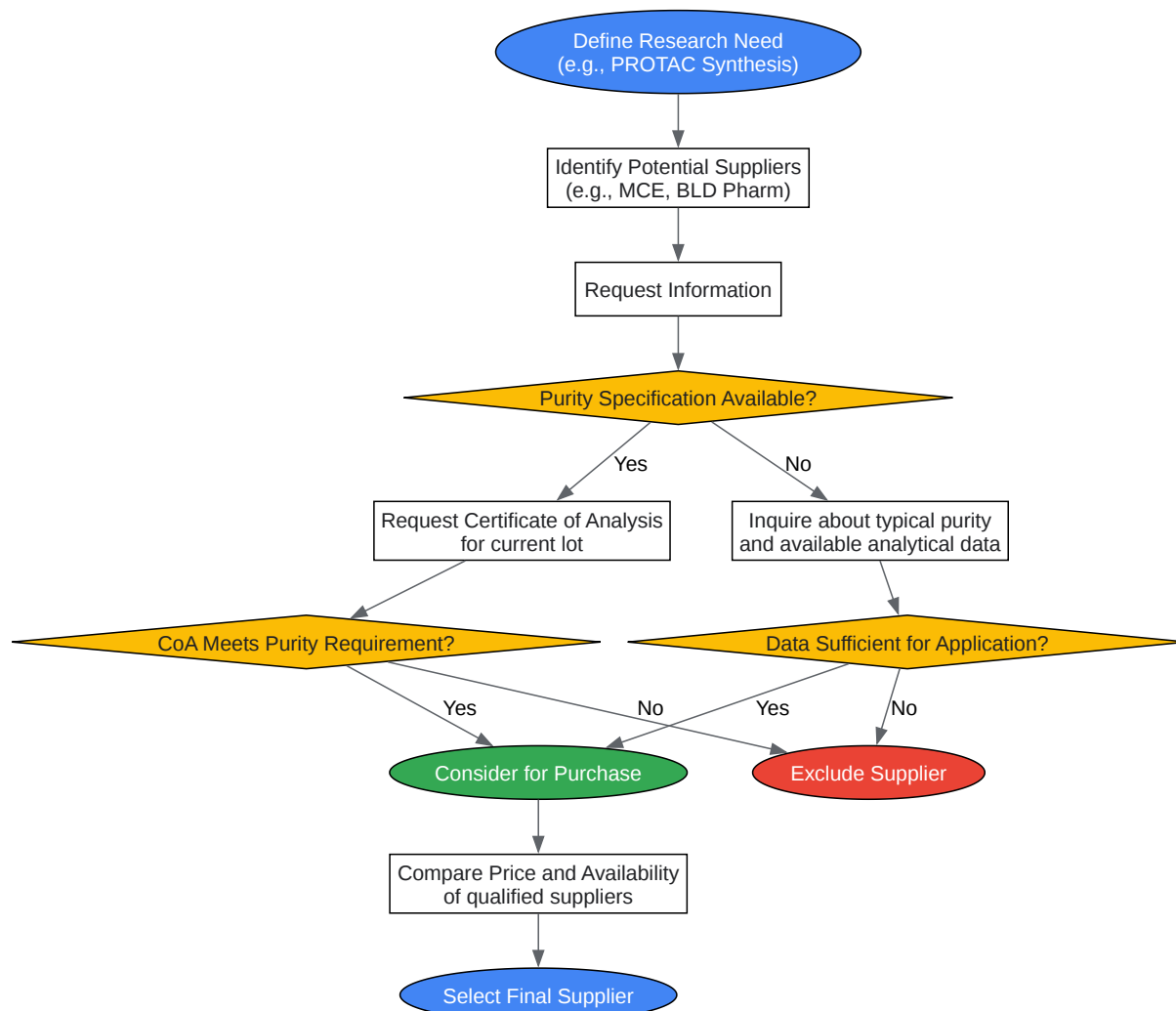


Figure 2: Supplier Selection Logic for 5-Hexynal

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